

Fsllry-NH2 in Calcium Mobilization Assays: A Technical Support Guide

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Compound of Interest

Compound Name: *Fsllry-NH2*

Cat. No.: *B15570974*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for utilizing **Fsllry-NH2** in calcium mobilization assays. This guide addresses common issues and provides detailed experimental protocols to ensure robust and reliable results.

Understanding Fsllry-NH2: A Dual-Activity Peptide

Fsllry-NH2 is widely recognized as a selective antagonist for the Protease-Activated Receptor 2 (PAR2). However, recent studies have revealed a surprising dual activity: **Fsllry-NH2** can also act as an agonist for Mas-related G protein-coupled Receptor C11 (MrgprC11) and its human ortholog MRGPRX1, triggering calcium mobilization.^[1] This unexpected agonism is a critical consideration in experimental design and data interpretation.

The peptide stimulates downstream signaling pathways involving Gαq/11, phospholipase C (PLC), and the IP3 receptor, leading to an increase in intracellular calcium levels.^[1] This dual functionality necessitates careful experimental controls to distinguish between PAR2 antagonism and MrgprC11/MRGPRX1 agonism.

Quantitative Data Summary

For effective experimental design, it is crucial to consider the potency of **Fsllry-NH2** at its respective targets. The following table summarizes key quantitative data.

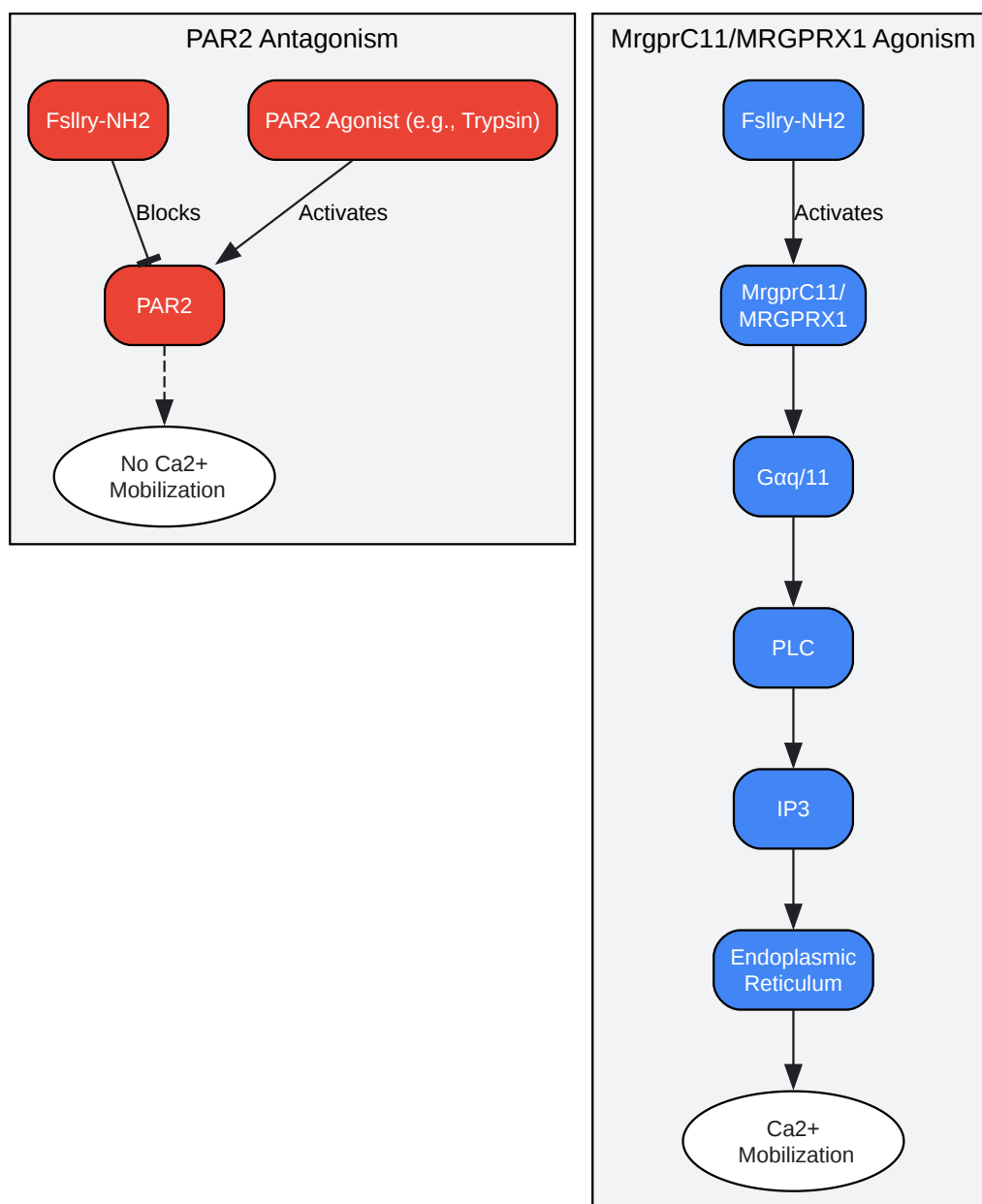
Parameter	Receptor	Cell Line	Value
IC50	PAR2	KNRK cells	50 μ M[2]
Effective Antagonist Concentration	PAR2	Primary Bronchial/Tracheal Epithelial Cells	0.5 μ M[3]
EC50 (related peptide SLIGRL)	MrgprC11	CHO cells	~10.1 μ M[4]

Note: The EC50 value for **Fsllry-NH2** on MrgprC11 has not been definitively reported in the reviewed literature. The provided EC50 for the related peptide SLIGRL suggests that micromolar concentrations may be required to elicit an agonistic effect.

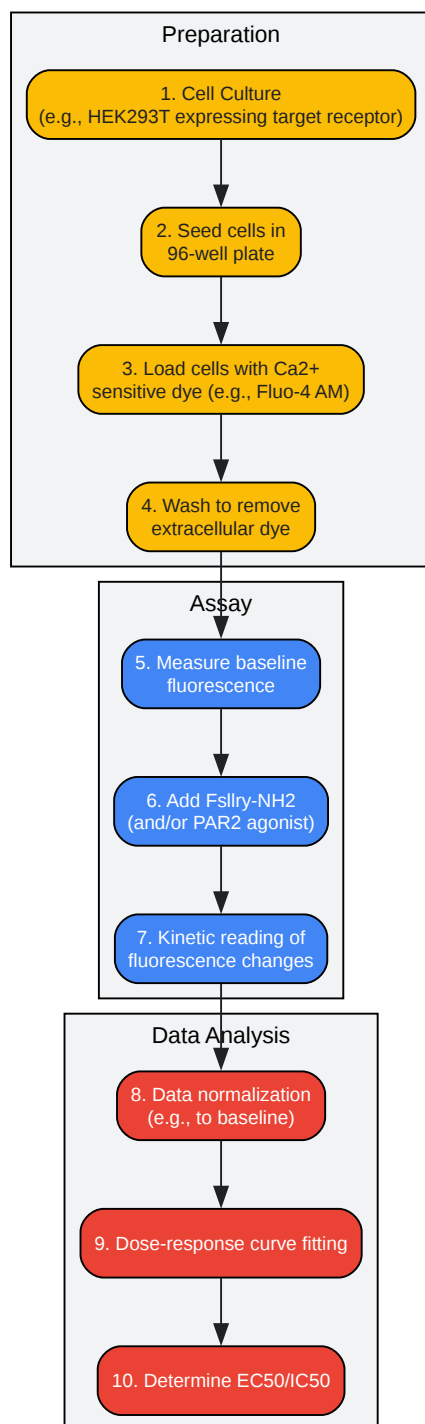
Signaling Pathways and Experimental Workflow

To visualize the mechanisms and procedures involved, the following diagrams illustrate the signaling pathways of **Fsllry-NH2** and a typical experimental workflow for a calcium mobilization assay.

Fsllyr-NH2 Signaling Pathways

[Click to download full resolution via product page](#)**Fsllyr-NH2** dual signaling pathways.

Calcium Mobilization Assay Workflow



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A typical workflow for a calcium mobilization assay.

Detailed Experimental Protocol

This protocol provides a general framework for assessing both the antagonistic and agonistic effects of **Fsllry-NH2**. Optimization for specific cell types and experimental conditions is recommended.

Materials:

- Cells expressing the target receptor(s) (e.g., PAR2, MrgprC11, or MRGPRX1)
- Black, clear-bottom 96-well plates
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM, Fura-2 AM)
- Pluronic F-127 (if using Fluo-4 AM)
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- Probenecid (optional, to prevent dye extrusion)
- **Fsllry-NH2** stock solution (in DMSO or water)
- PAR2 agonist (e.g., Trypsin, SLIGRL-NH2)
- Positive control (e.g., Ionomycin)
- Fluorescence plate reader with kinetic reading capabilities and automated injection

Procedure:

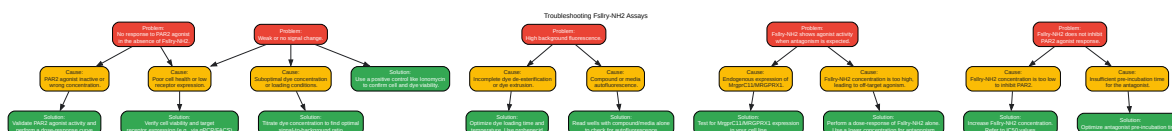
- Cell Seeding:
 - The day before the assay, seed cells into a black, clear-bottom 96-well plate at a density that will result in a confluent monolayer on the day of the experiment.
 - Incubate overnight at 37°C, 5% CO₂.
- Dye Loading:

- Prepare the dye loading buffer. For Fluo-4 AM, a typical final concentration is 2-5 μM in HBSS containing 0.02-0.04% Pluronic F-127 and 2.5 mM probenecid (optional).
- Aspirate the cell culture medium from the wells.
- Add 100 μL of the dye loading buffer to each well.
- Incubate for 45-60 minutes at 37°C, protected from light.
- Washing:
 - Aspirate the dye loading buffer.
 - Wash the cells twice with 100 μL of HBSS (with probenecid, if used).
 - After the final wash, add 100 μL of HBSS to each well.
- Compound Preparation:
 - Prepare serial dilutions of **FsIlry-NH2** and the PAR2 agonist in HBSS at a concentration that is 2-4x the final desired concentration, depending on the injection volume of the plate reader.
- Assay Measurement:
 - For Antagonist Mode:
 - Place the cell plate in the fluorescence plate reader and allow it to equilibrate to the desired temperature (typically 37°C).
 - Establish a stable baseline fluorescence reading for 10-20 seconds.
 - Inject the **FsIlry-NH2** dilutions and incubate for a predetermined time (e.g., 5-15 minutes).
 - Inject the PAR2 agonist (at a concentration around its EC80) and immediately begin kinetic reading for 60-180 seconds.
 - For Agonist Mode:

- Place the cell plate in the fluorescence plate reader and allow it to equilibrate.
- Establish a stable baseline fluorescence reading for 10-20 seconds.
- Inject the **FsIIry-NH2** dilutions and immediately begin kinetic reading for 60-180 seconds.
- Data Analysis:
 - Normalize the fluorescence response to the baseline.
 - Plot the peak fluorescence response against the log of the compound concentration.
 - Fit the data using a non-linear regression model to determine IC50 (for antagonism) or EC50 (for agonism) values.

Troubleshooting Guide and FAQs

This section addresses specific issues that may arise when using **FsIIry-NH2** in calcium mobilization assays.



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References

- 1. FSLLRY-NH2, a protease-activated receptor 2 (PAR2) antagonist, activates mas-related G protein-coupled receptor C11 (MrgprC11) to induce scratching behaviors in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. Targeting of protease activator receptor-2 (PAR-2) antagonist FSLLRY-NH2 as an asthma adjuvant therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. The Distinct Roles of Two GPCRs, MrgprC11 and PAR2, in Itch and Hyperalgesia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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